

An In-depth Technical Guide to 3,5-Dichloropyrazin-2-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,6-Dichloropyrazin-2-amine

Cat. No.: B190259

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3,5-Dichloropyrazin-2-amine, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its role in the context of relevant biological pathways.

Chemical Identity and Nomenclature

The compound of interest is formally identified by its IUPAC name, 3,5-dichloropyrazin-2-amine[1][2]. It is also known by several synonyms, which are often used in commercial and research contexts.

Synonyms:[1]

- 2-Amino-3,5-dichloropyrazine
- 3,5-Dichloro-2-pyrazinamine
- Pyrazinamine, 3,5-dichloro-

Physicochemical Properties

A summary of the key quantitative data for 3,5-Dichloropyrazin-2-amine is presented in the table below, facilitating easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₄ H ₃ Cl ₂ N ₃	PubChem[1]
Molecular Weight	163.99 g/mol	PubChem[1]
CAS Number	873-42-7	PubChem[1]
Appearance	White to Yellow Solid	Sigma-Aldrich[2]
Melting Point	200-202 °C	ChemicalBook[3]
XLogP3	1.4	PubChem[1]

Experimental Protocols

Synthesis of 3,5-Dichloropyrazin-2-amine

A general and effective method for the synthesis of 3,5-Dichloropyrazin-2-amine involves the chlorination of 2-amino-3-chloropyrazine using N-chlorosuccinimide (NCS)[3].

Materials:

- 2-amino-3-chloropyrazine
- N-chlorosuccinimide (NCS)
- Chloroform (CHCl₃)
- Water (H₂O)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

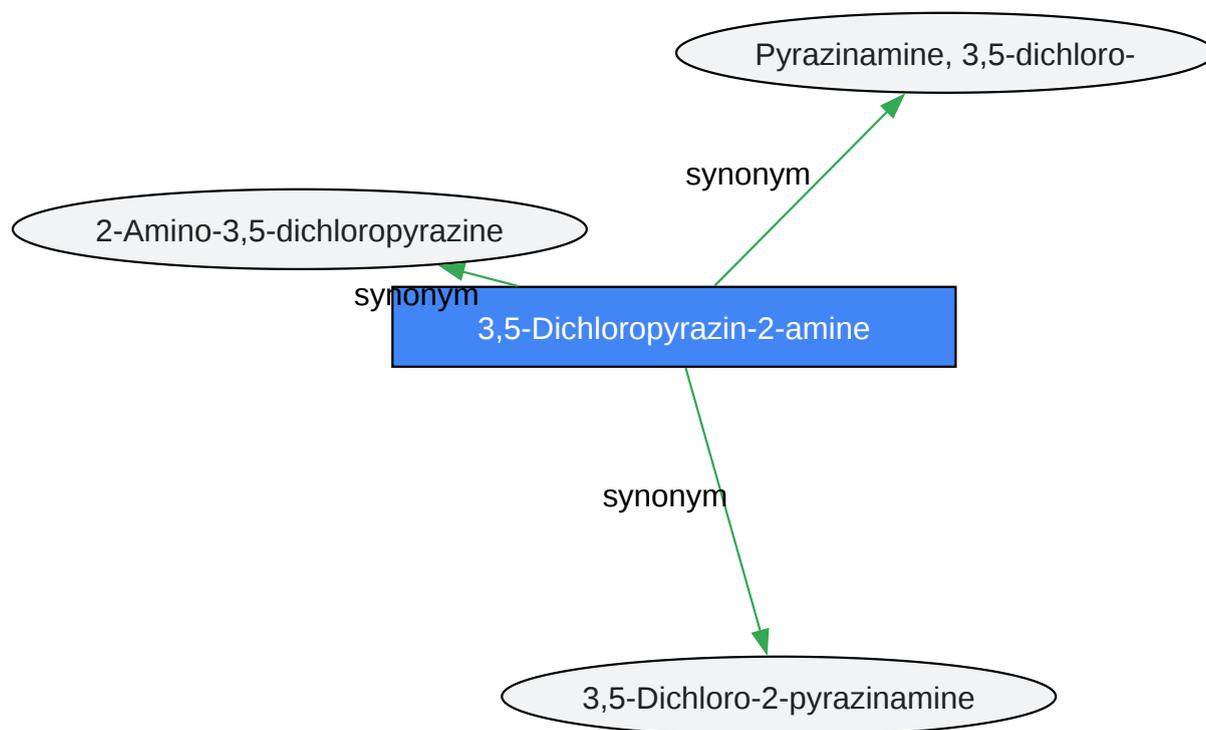
Procedure:[3]

- To a stirred suspension of N-chlorosuccinimide (11.6 g, 86.9 mmol) in chloroform (73 mL), add 2-amino-3-chloropyrazine (10.0 g, 77.2 mmol).
- Heat the reaction mixture to reflux and maintain for 4 hours.

- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the solution to room temperature.
- Partition the mixture between chloroform (180 mL) and water (2 x 50 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using chloroform as the eluent to yield 3,5-dichloropyrazin-2-amine as a light yellow solid.

Visualized Workflows and Pathways

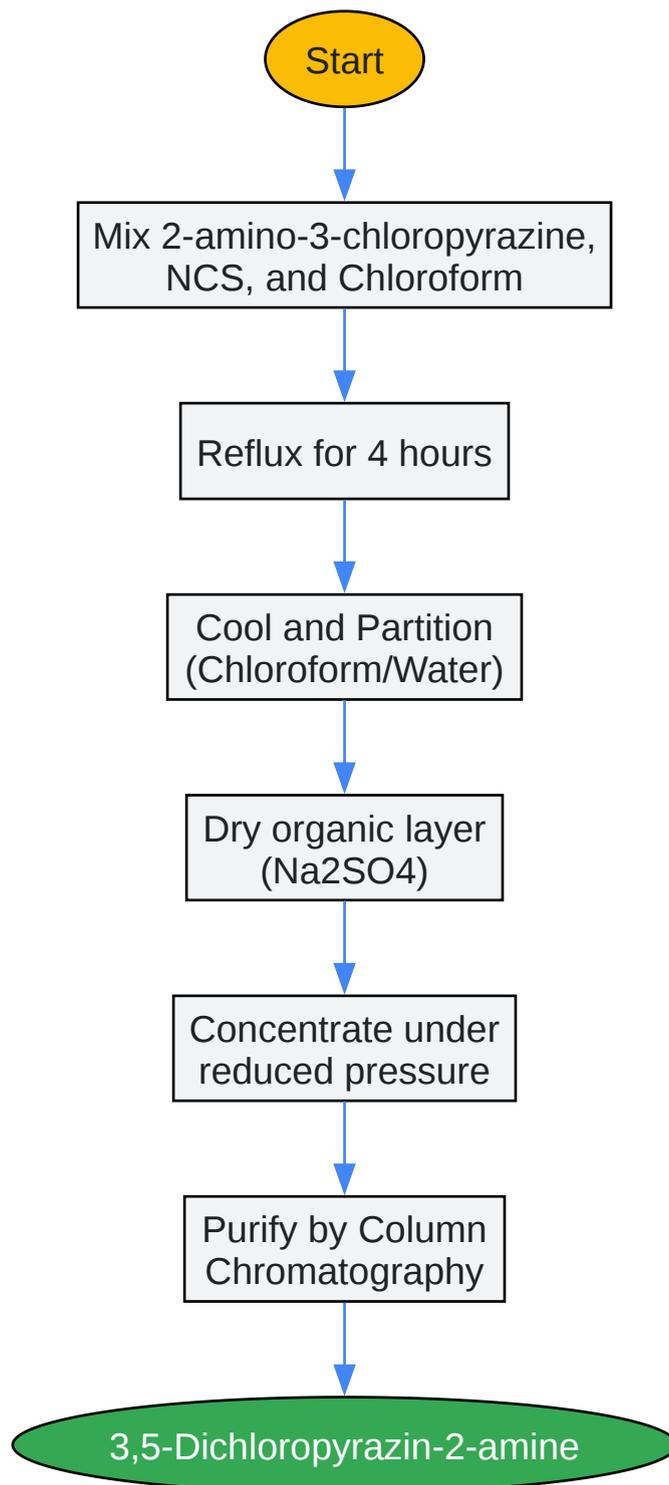
Logical Relationship of Chemical Names



[Click to download full resolution via product page](#)

Caption: Relationship between the IUPAC name and common synonyms.

Experimental Workflow for Synthesis



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 3,5-Dichloropyrazin-2-amine.

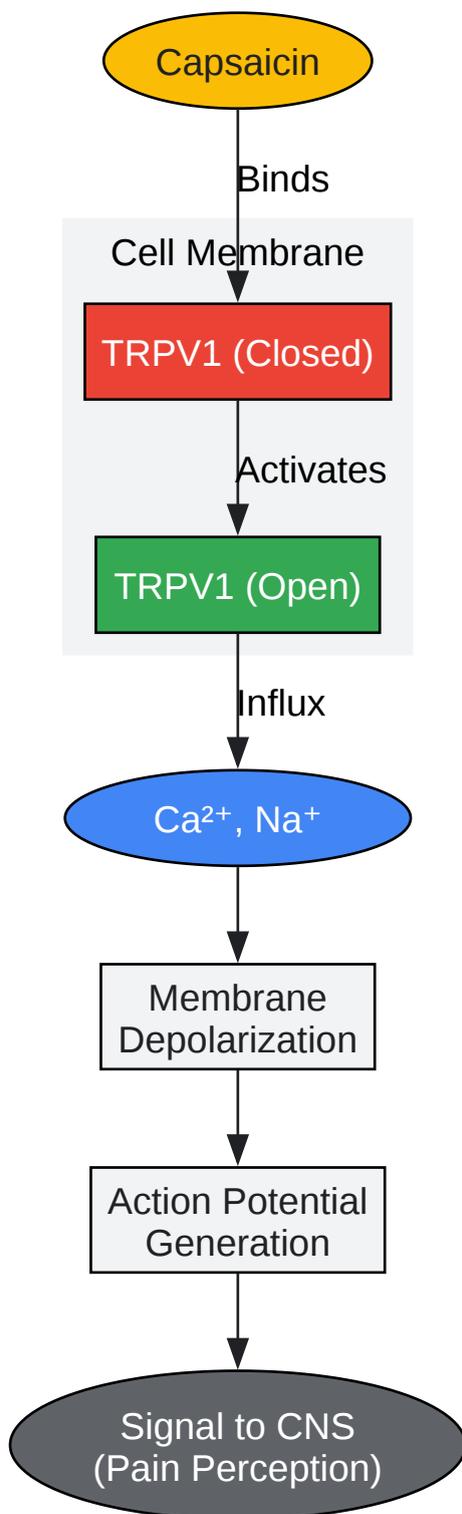
Biological Context: Targeting the TRPV1 Signaling Pathway

While 3,5-Dichloropyrazin-2-amine is primarily a synthetic intermediate, it serves as a crucial building block for compounds targeting biologically significant pathways. For instance, related dichloropyrazine structures are utilized in the synthesis of capsaicin receptor (TRPV1) antagonists, which are of great interest for the treatment of chronic inflammatory pain[4]. The activation of the TRPV1 channel by its agonist, capsaicin, initiates a well-defined signaling cascade.

The Transient Receptor Potential Vanilloid 1 (TRPV1) is a non-selective cation channel predominantly expressed in sensory neurons[5]. It acts as a polymodal sensor for various noxious stimuli, including heat, protons (acidic conditions), and certain endogenous lipids, as well as exogenous vanilloids like capsaicin[5][6].

Activation of TRPV1 by an agonist such as capsaicin leads to the opening of the ion channel, resulting in an influx of cations, primarily Ca^{2+} and Na^{+} [5]. This influx causes depolarization of the neuronal membrane. If the depolarization reaches the threshold, it triggers the generation of action potentials that propagate along the sensory nerve to the central nervous system, where the sensation of pain is perceived[5]. The sustained influx of calcium can also lead to the release of pro-inflammatory neuropeptides like Substance P and Calcitonin Gene-Related Peptide (CGRP) from the sensory nerve terminals[5]. The activity of TRPV1 can be modulated by various intracellular signaling pathways, including phosphorylation by Protein Kinase A (PKA) and Protein Kinase C (PKC), which can sensitize the channel and lower its activation threshold[3].

TRPV1 Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. TRPV1 Receptors and Signal Transduction - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Understanding diverse TRPV1 signaling – an update - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. web.mit.edu [web.mit.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Dichloropyrazin-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190259#3-6-dichloropyrazin-2-amine-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com